

Environmental presence of Moskene in aquatic systems

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Compound of Interest

Compound Name: Moskene

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An In-depth Technical Guide on the Environmental Presence of **Moskene** (Musk Xylene) in Aquatic Systems

For: Researchers, Scientists, and Drug Development Professionals

Abstract

Moskene, a synthetic nitro musk commercially known as Musk Xylene, has been widely used as a fragrance fixative in a variety of consumer products, including cosmetics, perfumes, and detergents.[1][2] Due to its widespread use and incomplete removal during wastewater treatment processes, **Moskene** is now a ubiquitous contaminant in aquatic environments.[1][2][3] Its chemical properties—high lipophilicity and resistance to degradation—lead to its classification as a very persistent and very bioaccumulative (vPvB) substance.[1] This guide provides a comprehensive overview of the environmental presence of **Moskene** in aquatic systems, detailing its concentrations in various matrices, ecotoxicological effects, and the analytical methodologies used for its detection.

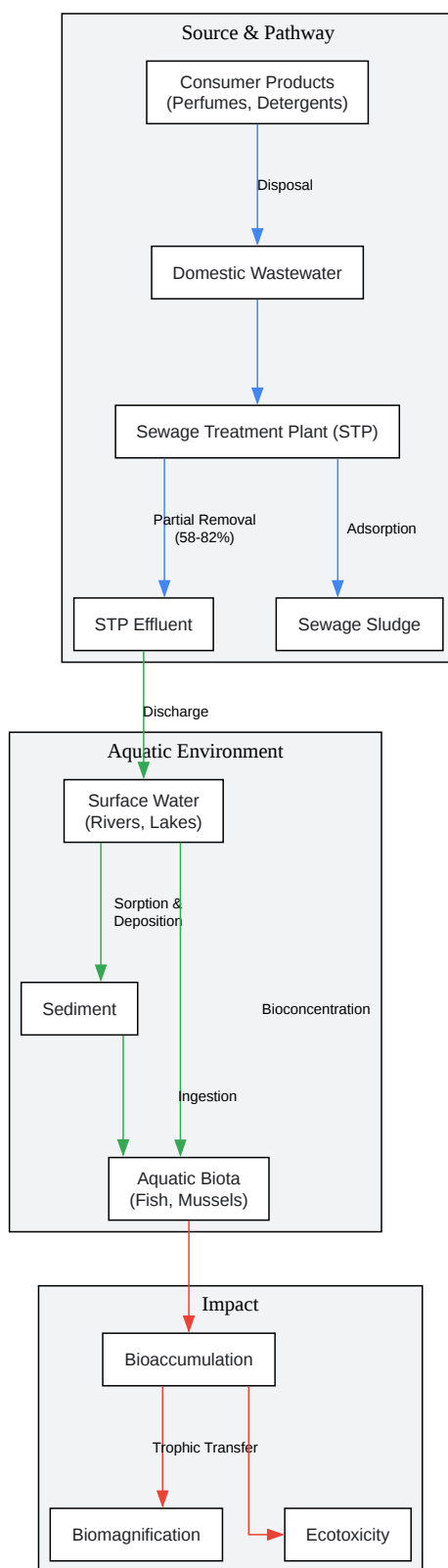
Introduction to Moskene (Musk Xylene)

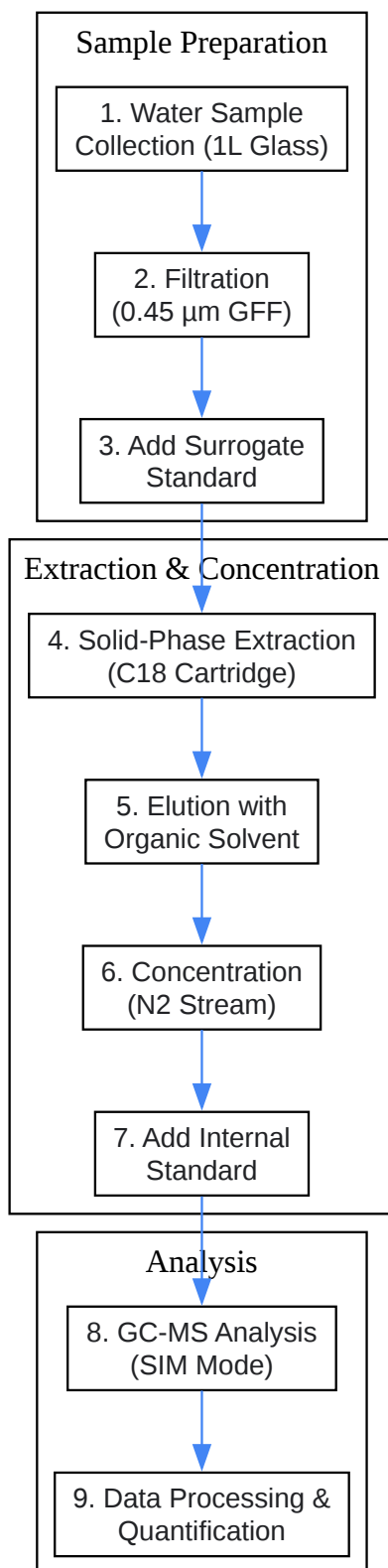
Moskene (1-tert-Butyl-3,5-dimethyl-2,4,6-trinitrobenzene) is a synthetic compound designed to mimic the scent of natural musk.[1] Its persistence and lipophilic nature ($\log K_{ow} = 4.3-4.9$) contribute to its accumulation in fatty tissues of aquatic organisms and its adsorption to sediment and suspended particulate matter.[1][4] Concerns over its environmental fate and potential long-term toxicity led to a significant decline in its use and its classification as a

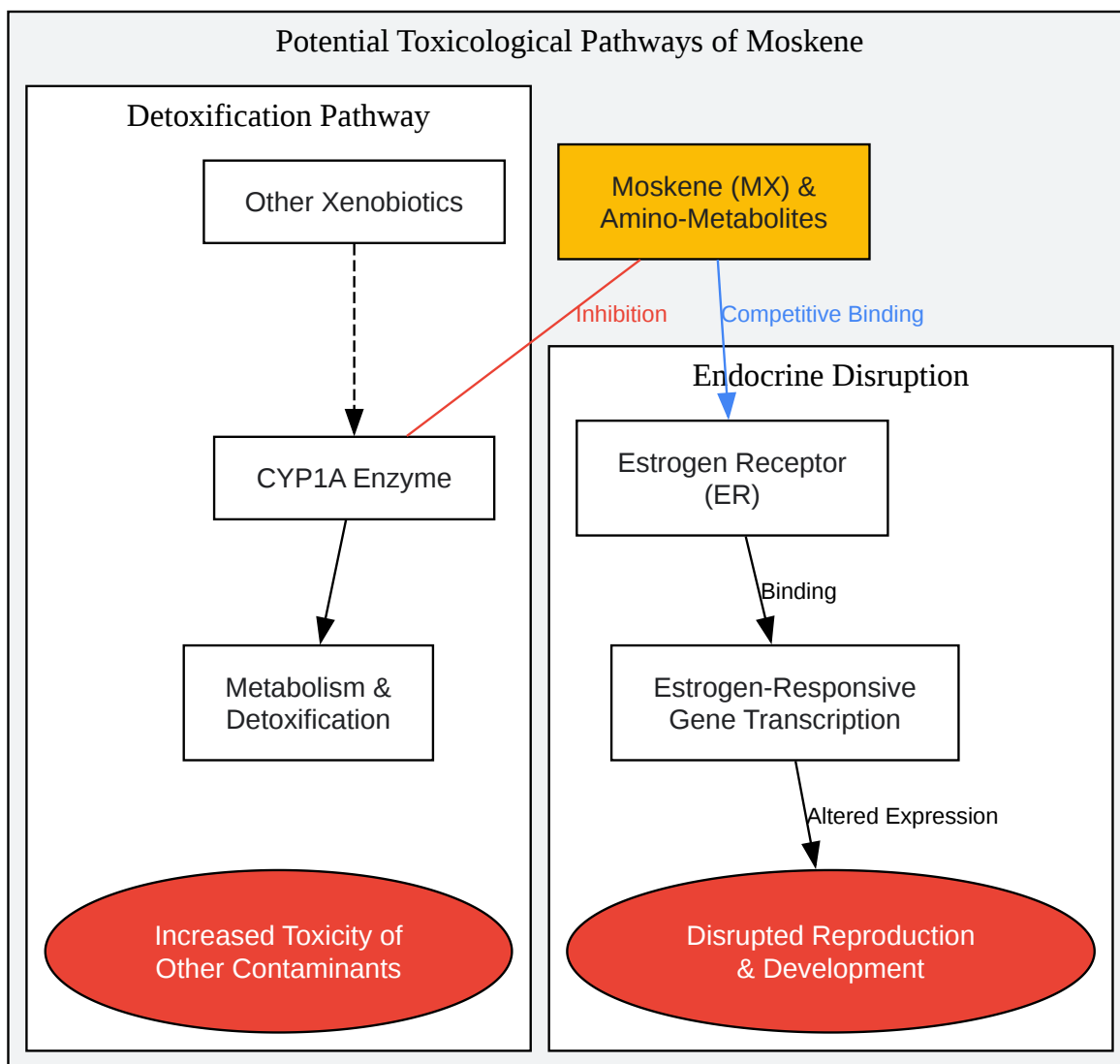
Substance of Very High Concern (SVHC) under the European Union's REACH regulation, effectively banning it in the EU.[1] Despite restrictions, its persistence means it continues to be detected in aquatic ecosystems worldwide.

Environmental Fate and Transport

The primary pathway for **Moskene** to enter aquatic systems is through the effluent from municipal sewage treatment plants (STPs).[2][3] Consumer products containing **Moskene** are washed into the wastewater stream. STPs achieve only partial removal, with reported rates between 58% and 82%, leading to continuous discharge into rivers, lakes, and coastal waters.[1][3] Once in the aquatic environment, **Moskene** partitions between the water column, sediment, and biota.







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